

An In-depth Technical Guide to Saccharocarcin A: Chemical Structure and Properties

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Compound of Interest

Compound Name: **Saccharocarcin A**

Cat. No.: **B15568129**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Saccharocarcin A is a complex macrocyclic lactone belonging to the tetrone acid class of natural products.^{[1][2]} Produced by the actinomycete *Saccharothrix aerocolonigenes* subsp. antibiotica, this compound has garnered interest for its antibacterial activity.^{[2][3]} This technical guide provides a comprehensive overview of the chemical structure and physicochemical properties of **Saccharocarcin A**. It details the spectroscopic data that were pivotal in its structure elucidation and summarizes its known biological activities. This document is intended to serve as a valuable resource for researchers in natural product chemistry, microbiology, and drug discovery.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug development. Among these, the tetrone acid family, characterized by a unique five-membered lactone ring, has yielded numerous compounds with diverse biological activities. **Saccharocarcin A** is a notable member of this family, distinguished by its large macrocyclic structure and complex glycosylation pattern.^[1] First isolated and characterized in 1997, its structural complexity and biological profile present both challenges and opportunities for further investigation and development.^{[1][2]}

Chemical Structure

The definitive structure of **Saccharocarcin A** was elucidated through extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and Fast Atom Bombardment Mass Spectrometry (FAB-MS), along with chemical degradation studies.[\[1\]](#)

Chemical Formula: C67H101NO20

Molecular Weight: 1240.5 g/mol

CAS Number: 158475-32-2

The core of **Saccharocarcin A** is a large macrolactone ring which is attached to a tetrone acid moiety. A key feature of its structure is a novel sugar-amide attached at C-17.[\[1\]](#) The saccharide portion of the molecule is a complex oligosaccharide chain.

(A 2D chemical structure diagram would be inserted here if available in the search results.)

Physicochemical Properties

A summary of the known physicochemical properties of **Saccharocarcin A** is presented in Table 1. This data is crucial for its handling, formulation, and further experimental investigation.

Table 1: Physicochemical Properties of **Saccharocarcin A**

Property	Value	Reference(s)
Molecular Formula	C67H101NO20	[1]
Molecular Weight	1240.5	[1]
Appearance	Not specified in search results	
Melting Point	Not specified in search results	
Solubility	Soluble in ethanol, methanol, DMF, and DMSO. Limited water solubility.	[1]
Source	Saccharothrix aerocolonigenes subsp. antibiotica	[2] [3]

Spectroscopic Data

The structural elucidation of **Saccharocarcin A** relied heavily on a combination of advanced spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed 1D and 2D NMR experiments were instrumental in determining the complex stereochemistry and connectivity of the atoms within **Saccharocarcin A**.

(A table summarizing key ¹H and ¹³C NMR chemical shifts would be presented here if the specific data were available in the search results.)

Mass Spectrometry (MS)

Fast Atom Bombardment Mass Spectrometry (FAB-MS) was a key technique used to determine the molecular weight of **Saccharocarcin A** and to gain insights into its structure through fragmentation analysis.[\[1\]](#)

(A table detailing the major fragment ions observed in the FAB-MS spectrum of **Saccharocarcin A** would be included here if the data were available.)

Biological Activity and Mechanism of Action

Saccharocarcin A has demonstrated notable antibacterial activity, particularly against Gram-positive bacteria.[2][3]

Antibacterial Activity

Initial studies revealed that **Saccharocarcin A** is active against *Micrococcus luteus* and *Staphylococcus aureus*.[3] The minimum inhibitory concentrations (MICs) against various bacterial strains would be required for a complete activity profile.

Mechanism of Action

The precise mechanism of action for **Saccharocarcin A** has not been fully elucidated in the provided search results. However, as a member of the tetronic acid family of antibiotics, it may share a mechanism with related compounds. Some tetronic acids are known to interfere with bacterial cell wall synthesis or disrupt cell membrane integrity. Further research is necessary to pinpoint the specific molecular target(s) of **Saccharocarcin A**.

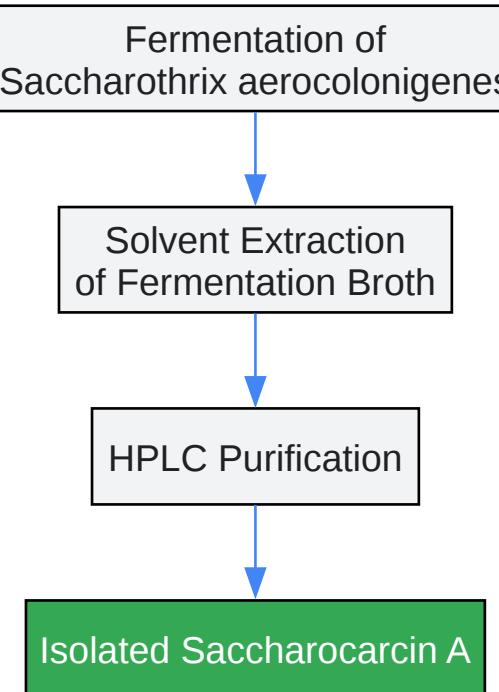
Experimental Protocols

Detailed experimental protocols are essential for the replication and extension of research findings. The following outlines the general methodologies employed in the isolation and characterization of **Saccharocarcin A**, as inferred from the available literature.[1][2][3]

Fermentation and Isolation

- Producing Organism: *Saccharothrix aerocolonigenes* subsp. *antibiotica* SCC 1886.[2][3]
- Fermentation: Peak production of the saccharocarcins was achieved after 95 hours of fermentation in a starch-rich medium.[3]
- Isolation: The compounds were isolated from the fermentation broth by solvent extraction.[3]
- Purification: Purification was accomplished using High-Performance Liquid Chromatography (HPLC).[3]

A logical workflow for the isolation and purification process is depicted in the following diagram:



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Figure 1. General workflow for the isolation of **Saccharocarcin A**.

Structure Elucidation

- NMR Spectroscopy: 1D (1H and 13C) and 2D (e.g., COSY, HMQC, HMBC) NMR spectra were recorded to determine the chemical structure.
- Mass Spectrometry: Fast Atom Bombardment Mass Spectrometry (FAB-MS) was used to determine the molecular weight and fragmentation pattern.[\[1\]](#)
- Chemical Degradation: Chemical degradation studies were performed to confirm the structure of various subunits of the molecule.[\[1\]](#)

Signaling Pathways

The search results did not provide specific information on the signaling pathways affected by **Saccharocarcin A**. Research into the effects of this compound on cellular signaling, particularly in the context of its antibacterial activity or any potential anticancer properties, represents a promising area for future investigation.

A hypothetical signaling pathway that could be investigated based on the activity of other natural products is presented below. This is for illustrative purposes only and is not based on experimental data for **Saccharocarcin A**.



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Figure 2. Hypothetical mechanism of action for **Saccharocarcin A**.

Conclusion

Saccharocarcin A is a structurally complex and biologically active natural product with potential for further development as an antibacterial agent. This guide has summarized the currently available information on its chemical structure, physicochemical properties, and biological activity. The detailed spectroscopic data, once fully accessible, will continue to be a cornerstone for any future synthetic or medicinal chemistry efforts. Further research is warranted to fully elucidate its mechanism of action and to explore its potential effects on various cellular signaling pathways.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Saccharocarcin A: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568129#saccharocarcin-a-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15568129#saccharocarcin-a-chemical-structure-and-properties)

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